

2-Bromo-5-(methylsulfonyl)pyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Bromo-5-(methylsulfonyl)pyridine
Cat. No.:	B1277463

[Get Quote](#)

Technical Guide: 2-Bromo-5-(methylsulfonyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical information for **2-Bromo-5-(methylsulfonyl)pyridine**, a heterocyclic organic compound relevant in medicinal chemistry and organic synthesis.

Chemical Identity and Properties

2-Bromo-5-(methylsulfonyl)pyridine is a substituted pyridine derivative. The presence of a bromo group and a methylsulfonyl group makes it a versatile building block in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents.

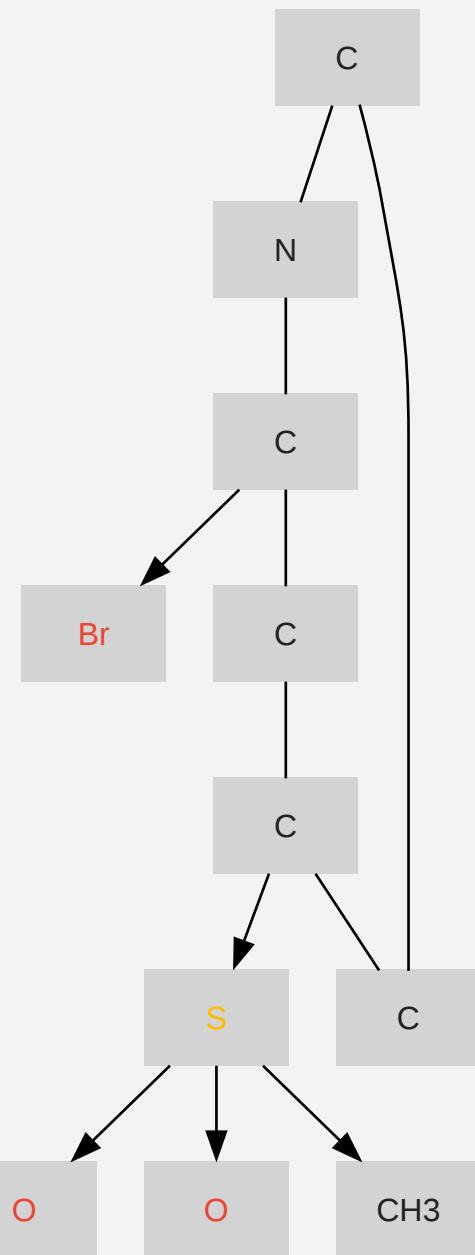
Table 1: Physicochemical Data for **2-Bromo-5-(methylsulfonyl)pyridine**

Property	Value	Citations
Molecular Formula	C6H6BrNO2S	[1] [2] [3] [4]
Molecular Weight	236.09 g/mol	[1] [3] [5]
Monoisotopic Mass	234.93026 Da	[5]
CAS Number	343262-51-1	[1] [2] [3]

Structural Information

The structure of **2-Bromo-5-(methylsulfonyl)pyridine** is characterized by a pyridine ring substituted at the 2-position with a bromine atom and at the 5-position with a methylsulfonyl group. This arrangement of functional groups offers specific reactivity profiles for further chemical modifications.

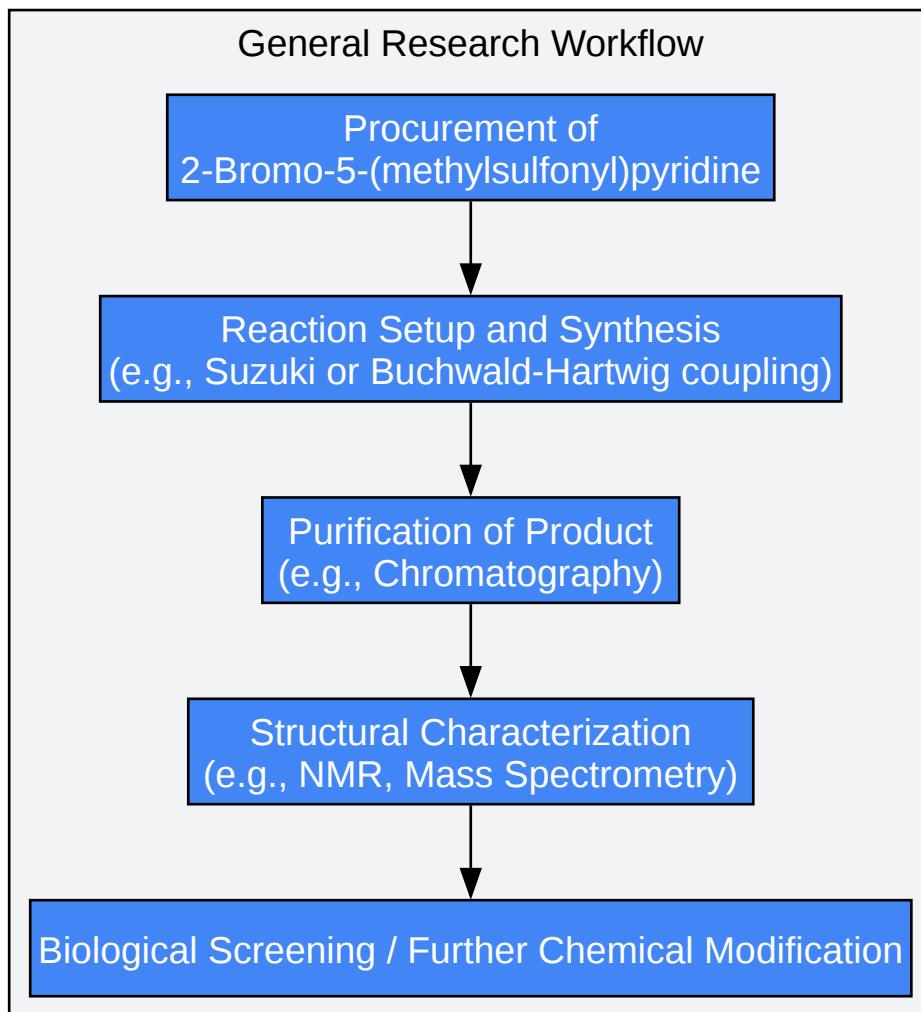
Structural Representation of 2-Bromo-5-(methylsulfonyl)pyridine

[Click to download full resolution via product page](#)Figure 1: Chemical structure of **2-Bromo-5-(methylsulfonyl)pyridine**.

As no specific experimental protocols or signaling pathways are directly associated with this chemical compound in the provided search results, a logical workflow for a researcher using this compound is presented below.

Logical Workflow for Compound Utilization

The following diagram illustrates a typical workflow for a researcher utilizing **2-Bromo-5-(methylsulfonyl)pyridine** in a drug discovery or chemical synthesis project.



[Click to download full resolution via product page](#)

Figure 2: A generalized workflow for the application of **2-Bromo-5-(methylsulfonyl)pyridine** in a research context.

This guide provides a foundational understanding of **2-Bromo-5-(methylsulfonyl)pyridine**. For detailed experimental procedures and safety information, researchers should consult specific literature and safety data sheets (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 343262-51-1|2-Bromo-5-(methylsulfonyl)pyridine|BLD Pharm [bldpharm.com]
- 2. aobchem.com [aobchem.com]
- 3. 2-BROMO-5-(METHYLSULFONYL)PYRIDINE | 343262-51-1 [chemicalbook.com]
- 4. PubChemLite - 2-bromo-5-(methylsulfonyl)pyridine (C₆H₆BrNO₂S) [pubchemlite.lcsb.uni.lu]
- 5. 3-Bromo-5-(methylsulfonyl)pyridine | C₆H₆BrNO₂S | CID 22391981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Bromo-5-(methylsulfonyl)pyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1277463#2-bromo-5-methylsulfonyl-pyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1277463#2-bromo-5-methylsulfonyl-pyridine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com